

In-Depth Technical Guide: Thermochemical Properties of Sodium Propanolate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium propanolate

Cat. No.: B179413

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical data available for **sodium propanolate** (sodium n-propoxide). It includes key thermodynamic parameters, detailed experimental methodologies for their determination, and a visualization of its role in a fundamental organic reaction. This information is crucial for professionals in research and development, particularly in the fields of drug synthesis and material science, where precise energetic understanding is paramount.

Core Thermochemical Data

The thermochemical properties of **sodium propanolate** are essential for understanding its stability, reactivity, and behavior in various chemical processes. Key experimental data is summarized below.

| Thermochemical Property | Value | Experimental Method | Reference |
|--|---|---|-----------|
| Standard Molar Enthalpy of Formation ($\Delta_f H^\circ_m(\text{cr}, 298.15 \text{ K})$) | $-441.57 \pm 1.18 \text{ kJ}\cdot\text{mol}^{-1}$ | Isoperibol Solution Calorimetry | [1] |
| Molar Heat Capacity ($C_{p,m}(298.15 \text{ K})$) | $113.52 \text{ J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$ | Differential Scanning Calorimetry (DSC) | [2][3] |
| Derived Thermodynamic Functions | Enthalpy increments, entropies, and Gibbs energy functions have been derived from heat capacity measurements over the temperature range of 240-550 K. | Differential Scanning Calorimetry (DSC) | [2][3] |

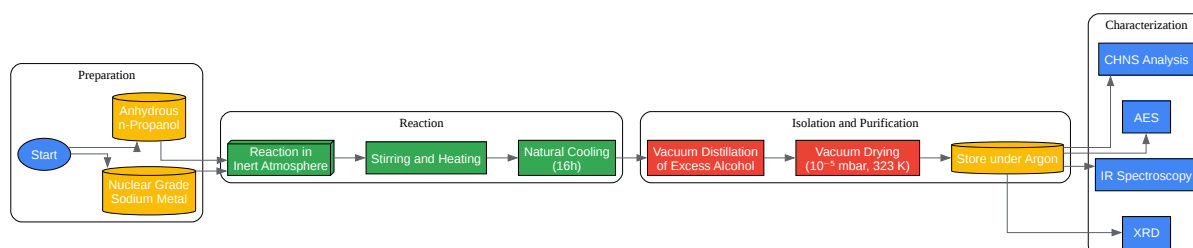
Experimental Protocols

The determination of the thermochemical data presented above relies on precise and well-established experimental techniques. The following sections detail the methodologies employed for the synthesis of high-purity **sodium propanolate** and the measurement of its key thermochemical properties.

Synthesis of High-Purity Sodium n-Propoxide

A crucial prerequisite for accurate thermochemical measurements is the purity of the substance. High-purity sodium n-propoxide is synthesized by the reaction of nuclear grade sodium metal with anhydrous n-propanol.[4]

Experimental Workflow for Synthesis:



[Click to download full resolution via product page](#)

Synthesis and Characterization of Sodium n-Propoxide.

Detailed Procedure:

- **Reaction Setup:** The reaction is carried out in a multi-necked flask equipped with a stirrer, a condenser, and an inlet for an inert gas (e.g., argon). Anhydrous n-propanol is introduced into the flask.
- **Addition of Sodium:** Clean, nuclear grade sodium metal is cut into small pieces and added portion-wise to the n-propanol under a continuous flow of inert gas to prevent oxidation and reaction with atmospheric moisture.
- **Reaction Conditions:** The mixture is stirred and heated to facilitate the reaction between sodium and n-propanol, which produces **sodium propanolate** and hydrogen gas. The evolved hydrogen is safely vented.
- **Crystallization:** After the complete reaction of sodium, the solution is allowed to cool slowly to room temperature over approximately 16 hours to promote the crystallization of **sodium**

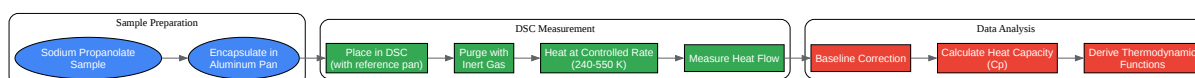
propanolate.

- Isolation: The excess n-propanol is removed by vacuum distillation.
- Drying: The resulting crystalline **sodium propanolate** is dried under high vacuum (10^{-5} mbar) at a slightly elevated temperature (323 K) to remove any residual solvent.[4]
- Storage and Characterization: The final product, a dry, milky-white, fine crystalline powder, is stored in a high-purity argon atmosphere glove box to prevent degradation. The purity and identity of the synthesized **sodium propanolate** are confirmed using various analytical techniques, including X-ray diffraction (XRD), infrared (IR) spectroscopy, atomic emission spectroscopy (AES) for sodium content, and CHNS elemental analysis.[4]

Determination of Molar Heat Capacity by Differential Scanning Calorimetry (DSC)

The molar heat capacity of **sodium propanolate** was measured using differential scanning calorimetry over a temperature range of 240-550 K.[2][3]

Experimental Workflow for DSC:



[Click to download full resolution via product page](#)

Workflow for DSC Measurement of Heat Capacity.

Detailed Protocol:

- Sample Preparation: A precisely weighed sample of high-purity **sodium propanolate** is hermetically sealed in an aluminum pan. An empty sealed aluminum pan is used as a reference.

- **Instrument Setup:** The sample and reference pans are placed in the differential scanning calorimeter. The measurement cell is purged with a high-purity inert gas, such as argon, to provide a reproducible and inert atmosphere.
- **Temperature Program:** The temperature of the DSC cell is ramped over the desired range (240-550 K) at a constant heating rate.
- **Data Acquisition:** The instrument measures the difference in heat flow required to maintain the sample and reference pans at the same temperature as the furnace temperature is increased.
- **Calibration:** The calorimeter is calibrated for temperature and enthalpy using standard reference materials with known melting points and enthalpies of fusion.
- **Calculation of Heat Capacity:** The heat capacity of the sample is calculated from the differential heat flow signal, the heating rate, and the sample mass.

Determination of Standard Molar Enthalpy of Formation by Isoperibol Solution Calorimetry

The standard molar enthalpy of formation of **sodium propanolate** was determined using an isoperibol solution calorimeter.^[1] This technique involves measuring the heat changes associated with a series of reactions that can be combined using Hess's law to yield the enthalpy of formation of the target compound.

The overall thermochemical cycle involves the following key reactions:

- Dissolution of sodium metal in n-propanol.
- Dissolution of **sodium propanolate** in n-propanol.

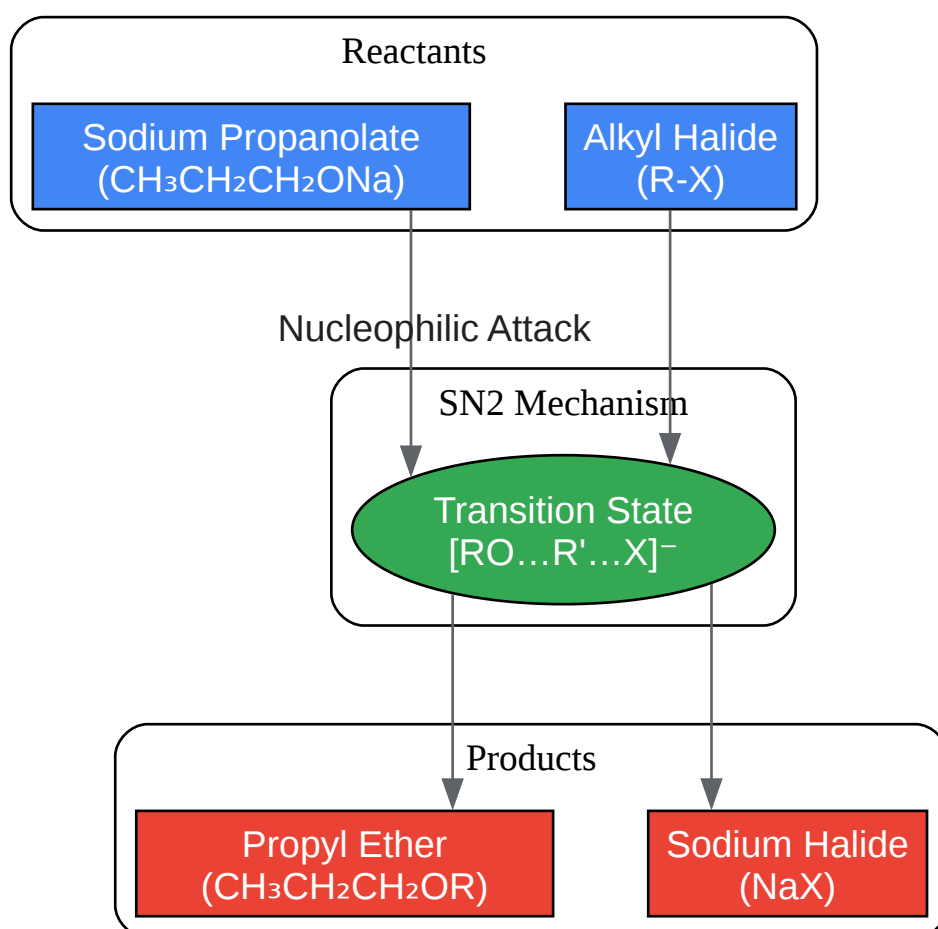
By combining the measured enthalpies of these reactions with the known standard enthalpies of formation of sodium metal, n-propanol, and hydrogen gas, the standard molar enthalpy of formation of **sodium propanolate** can be calculated.

Role in Organic Synthesis: The Williamson Ether Synthesis

Sodium propanolate is a strong base and a potent nucleophile, making it a valuable reagent in organic synthesis. One of its classic applications is in the Williamson ether synthesis, a reliable method for the preparation of unsymmetrical ethers.

In this reaction, the propanolate anion acts as a nucleophile, attacking an electrophilic carbon atom of an alkyl halide (or other substrate with a good leaving group) in an SN2 reaction to form an ether.

Reaction Pathway for Williamson Ether Synthesis:



[Click to download full resolution via product page](#)

Williamson Ether Synthesis using **Sodium Propanolate**.

This reaction is fundamental in the synthesis of a wide range of chemical compounds, including intermediates for pharmaceuticals and specialty chemicals. The thermochemical data of **sodium propanolate** is critical for controlling the reaction conditions and optimizing the yield of such processes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Heat capacity measurements on sodium alkoxides [inis.iaea.org]
- 3. researchgate.net [researchgate.net]
- 4. ias.ac.in [ias.ac.in]
- To cite this document: BenchChem. [In-Depth Technical Guide: Thermochemical Properties of Sodium Propanolate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179413#thermochemical-data-of-sodium-propanolate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com